

VT-105 solubility issues and solutions

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Compound of Interest

Compound Name: VT-105

Cat. No.: B12370166

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VT-105 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility of **VT-105**, a potent and selective TEAD inhibitor. The information is presented in a question-and-answer format to address common issues and provide practical solutions for experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the known solubility of **VT-105**?

A1: Based on available data, **VT-105** is a more soluble analog of the compound VT-104.^[1]^[2]^[3] Specific solubility has been reported as 10 mM in dimethyl sulfoxide (DMSO). For in vivo studies, a formulation of 5% DMSO, 10% Solutol, and 85% D5W (5% dextrose in water) has been used.^[3] Detailed solubility in aqueous buffers like PBS has not been widely published.

Q2: I am seeing precipitation when I dilute my **VT-105** stock solution into aqueous media for cell culture experiments. What should I do?

A2: Precipitation upon dilution of a DMSO stock solution into aqueous media is a common issue for poorly soluble compounds.^[4] Here are several troubleshooting steps:

- Increase the final volume of media: A higher final volume will lower the final concentration of **VT-105**, which may prevent it from exceeding its solubility limit in the aqueous buffer.

- Optimize the solvent concentration: While high concentrations of DMSO can be toxic to cells, a final concentration of up to 0.5% is often tolerated. You might need to test a range of final DMSO concentrations to find a balance between solubility and cell viability.
- Use a pre-warmed medium: Adding the **VT-105** stock solution to a pre-warmed (37°C) cell culture medium can sometimes help maintain solubility.
- Vortex or sonicate: Gentle vortexing or brief sonication after dilution can help to redissolve precipitates.^[4] However, ensure that the compound is stable under these conditions.
- Prepare fresh dilutions: Do not store diluted solutions of **VT-105** in aqueous buffers for extended periods, as precipitation can occur over time. Prepare fresh dilutions for each experiment.

Q3: Can I dissolve **VT-105** directly in PBS or cell culture media?

A3: Direct dissolution of **VT-105** in aqueous solutions like PBS or cell culture media is generally not recommended due to its predicted low aqueous solubility. It is best practice to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute it into your aqueous experimental medium.^[4]

Troubleshooting Guide

Issue 1: Difficulty in dissolving **VT-105** powder.

- Problem: The lyophilized **VT-105** powder does not readily dissolve in the chosen solvent.
- Solution:
 - Ensure you are using a recommended solvent, such as DMSO.
 - Gently warm the solution to 37°C.
 - Vortex the solution for a few minutes.
 - If solubility issues persist, brief sonication in a water bath may be helpful.

Issue 2: Cloudiness or precipitation in the stock solution over time.

- Problem: A previously clear stock solution of **VT-105** in DMSO appears cloudy or has visible precipitate after storage.
- Solution:
 - This may indicate that the storage temperature is too low, causing the DMSO to freeze (freezing point: 18.5°C) and the compound to precipitate.
 - Warm the stock solution to room temperature or 37°C and vortex until the solution is clear.
 - Store the DMSO stock solution at room temperature or 4°C, protected from light and moisture. For long-term storage, aliquoting and storing at -20°C is an option, but be mindful of the freezing point of DMSO.

Quantitative Data Summary

Parameter	Value	Reference
Solubility in DMSO	10 mM	
In Vivo Formulation	5% DMSO + 10% Solutol + 85% D5W	[3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM VT-105 Stock Solution in DMSO

Materials:

- **VT-105** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Sonicator (optional)

Methodology:

- Calculate the required amount of **VT-105** powder to prepare the desired volume of a 10 mM stock solution. The molecular weight of **VT-105** is 421.42 g/mol .
- Weigh the **VT-105** powder and place it in a sterile vial.
- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex the solution until the powder is completely dissolved. If necessary, warm the vial to 37°C or sonicate briefly.
- Store the stock solution in small aliquots at -20°C to avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

Materials:

- 10 mM **VT-105** stock solution in DMSO
- Pre-warmed (37°C) cell culture medium
- Sterile tubes

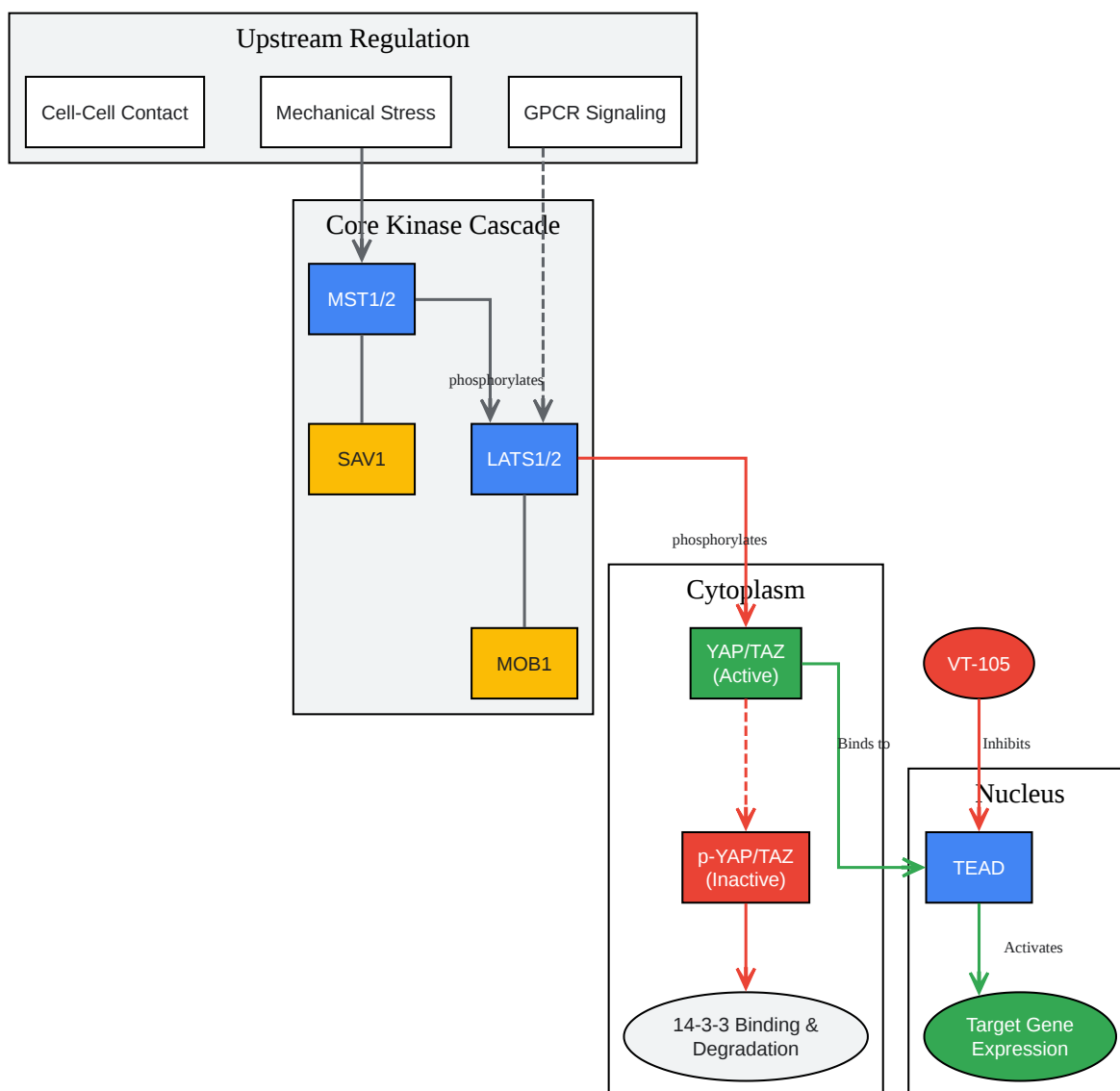
Methodology:

- Determine the final concentration of **VT-105** required for your experiment.
- Calculate the volume of the 10 mM stock solution needed to achieve the final concentration in your desired final volume of cell culture medium.
- Add the calculated volume of the **VT-105** stock solution to the pre-warmed cell culture medium.

- Immediately vortex the solution gently to ensure proper mixing and minimize precipitation.
- Use the freshly prepared working solution for your experiment. It is recommended to include a vehicle control (e.g., 0.1% DMSO in media) in your experimental setup.

Visualizations

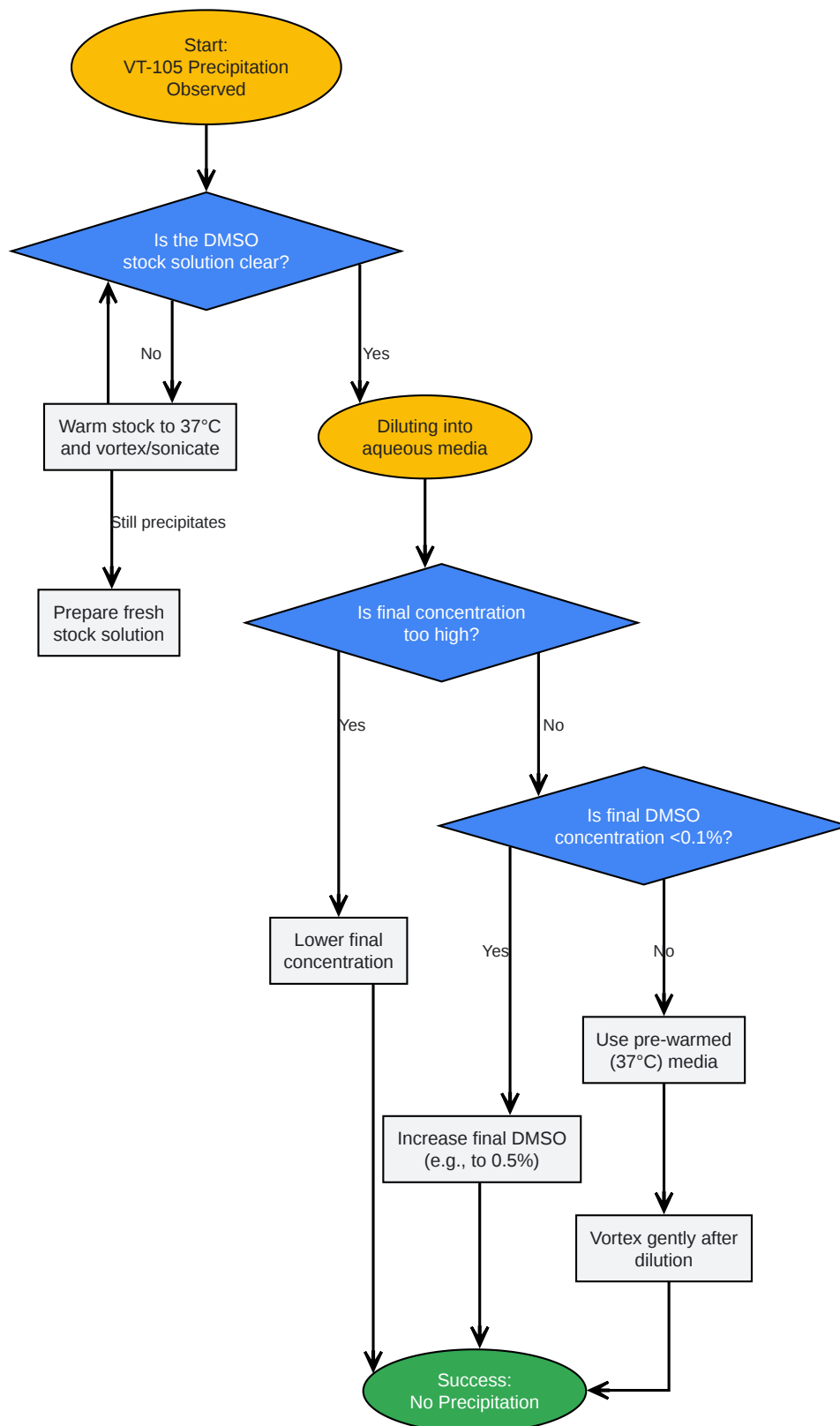
Hippo Signaling Pathway and VT-105 Mechanism of Action



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Caption: The Hippo signaling pathway and the inhibitory action of **VT-105** on TEAD.

Troubleshooting Logic for VT-105 Precipitation



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Caption: A logical workflow for troubleshooting **VT-105** precipitation issues.

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